

Personal protective equipment for handling 4-Chloro-3-methylpyridine

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Compound of Interest

Compound Name: 4-Chloro-3-methylpyridine

Cat. No.: B157665

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Essential Safety and Handling Guide for 4-Chloro-3-methylpyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Chloro-3-methylpyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

4-Chloro-3-methylpyridine is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[1][2]
Eye Irritation	H319	Causes serious eye irritation. [1][2]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following equipment should be used when handling **4-Chloro-3-methylpyridine**.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Glasses & Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[3] A face shield is recommended when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure. ^[3] Nitrile gloves are a suitable option. Always inspect gloves before use and change them immediately if contaminated.
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and kept fully buttoned.
Respiratory Protection	Dust Mask / Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator, such as a type N95 dust mask, if exposure limits are exceeded or if irritation is experienced. ^[1] ^[3] Work should be conducted in a well-ventilated area, preferably a chemical fume hood. ^[2] ^[3]
Foot Protection	Closed-toe Shoes	Shoes that fully cover the feet are required in the laboratory.

Safe Handling and Storage Protocol

Handling:

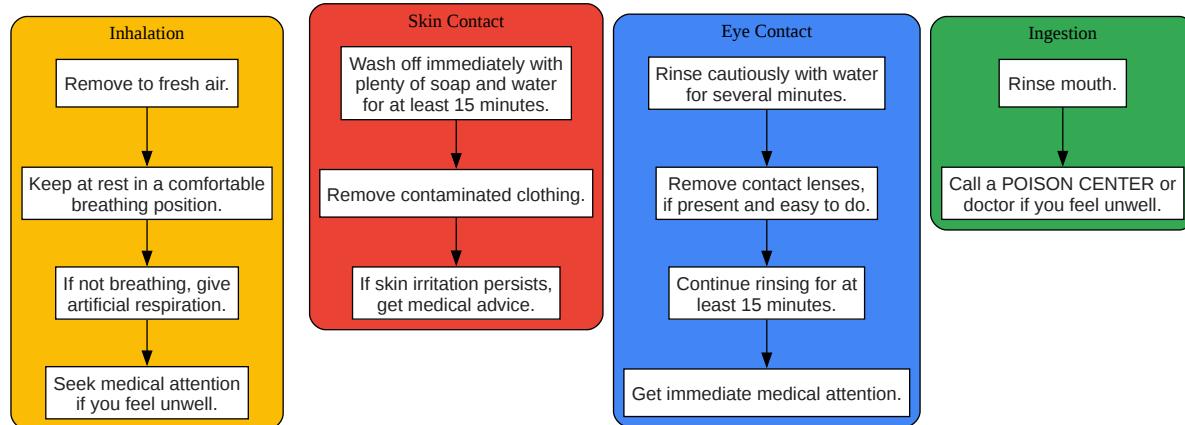
- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors.[2][3]
- Avoid contact with skin and eyes.[3]
- Wash hands thoroughly after handling.[3][4]
- Do not eat, drink, or smoke in the handling area.[3]
- Take off contaminated clothing and wash it before reuse.[2][3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Store locked up.[2][3]
- Keep away from heat, sparks, and open flames.[4]
- Incompatible materials include strong oxidizing agents and strong acids.[4]

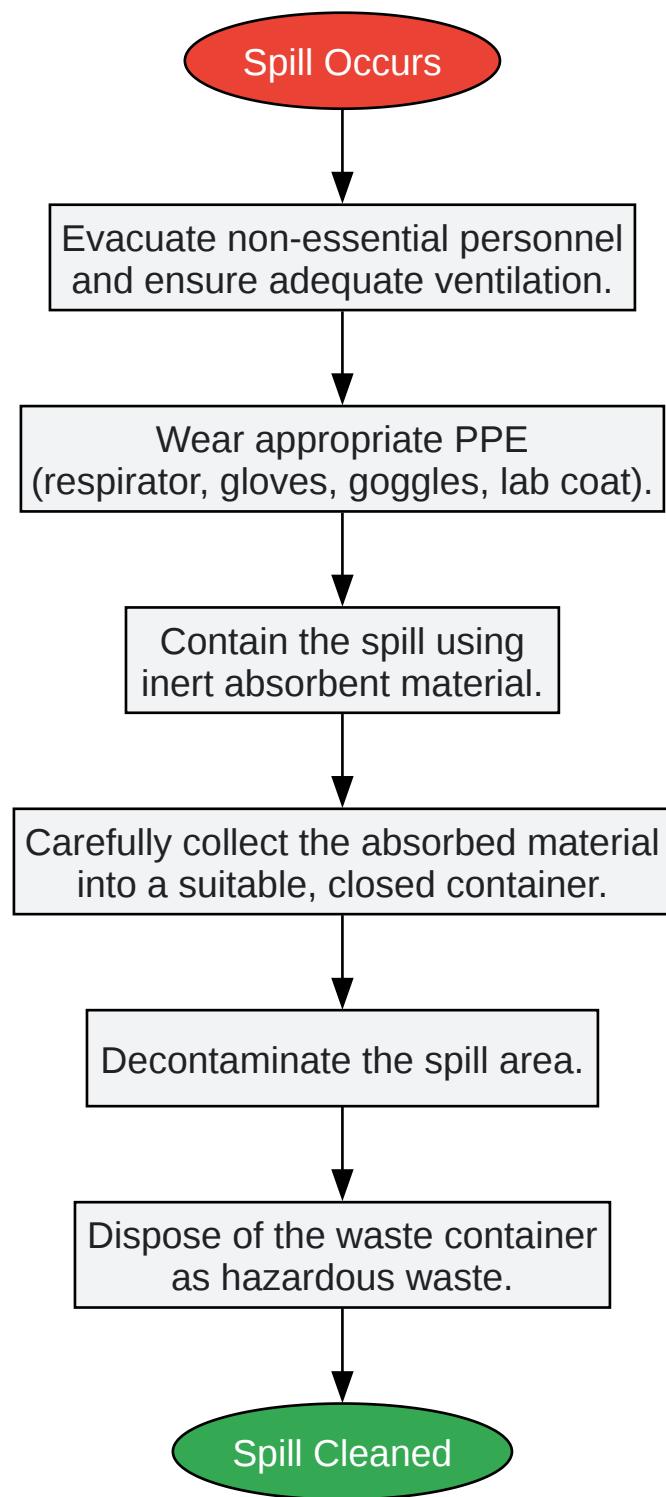
Emergency Procedures

The following diagrams outline the immediate steps to be taken in case of exposure or spill.



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Caption: First aid procedures for exposure to **4-Chloro-3-methylpyridine**.



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Caption: Step-by-step workflow for responding to a chemical spill.

Disposal Plan

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)[\[4\]](#) Do not allow the product to enter drains.

Physical and Chemical Properties

Property	Value
CAS Number	19524-08-4 (for hydrochloride) [1] [3]
Molecular Weight	164.03 g/mol (for hydrochloride) [1]
Melting Point	165-169 °C [1]
Appearance	Solid
Flash Point	Not applicable [1]

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